

(2S)-5-Methoxyflavan-7-ol: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: (2S)-5-Methoxyflavan-7-ol

Cat. No.: B12397560

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Abstract

(2S)-5-Methoxyflavan-7-ol is a naturally occurring flavan, a class of flavonoids, first identified in 1971. It was isolated from the resin of *Dracaena draco*, commonly known as Dragon's blood tree. Despite its early discovery, dedicated research into its biological activities and potential therapeutic applications remains limited. This technical guide provides a comprehensive overview of the discovery, physicochemical properties, and synthesis of **(2S)-5-Methoxyflavan-7-ol**. While direct pharmacological data on this specific compound is scarce, this guide also explores the biological activities of structurally related flavans to offer context and suggest potential avenues for future research. This document is intended to serve as a foundational resource for researchers interested in the further exploration of this natural product.

Discovery and Characterization

(2S)-5-Methoxyflavan-7-ol was first isolated and characterized in 1971 by Cardillo and colleagues from the resin of *Dracaena draco*[1]. Their work established the structure and absolute configuration of this novel, optically active flavan.

Table 1: Physicochemical Properties of **(2S)-5-Methoxyflavan-7-ol**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₆ O ₃	[2][3]
Molecular Weight	256.30 g/mol	[2][3]
CAS Number	35290-20-1	[2][4]
Appearance	Colorless sticky oil	[5]
Optical Rotation [α] _D ²⁰	-5.7 (c = 0.42, CHCl ₃)	[5]
SMILES	<chem>COC1=C2C(O--INVALID-LINK--CC2)=CC(O)=C1</chem>	[2]

Experimental Protocols

Original Isolation and Characterization (Inferred)

While the full experimental details from the original 1971 publication by Cardillo et al. are not readily available, the general procedure for isolating flavonoids from plant resins typically involves the following steps. This workflow is a logical representation of the likely process used in the discovery of **(2S)-5-Methoxyflavan-7-ol**.

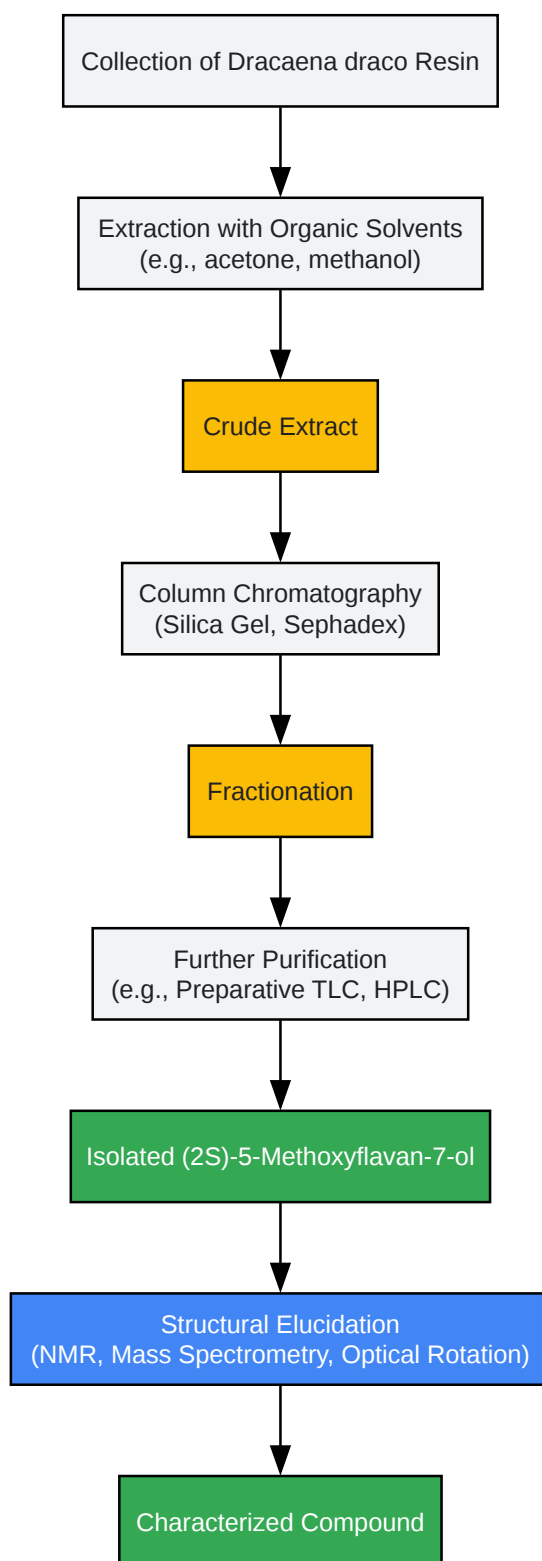


Figure 1: Generalized Workflow for Natural Product Discovery

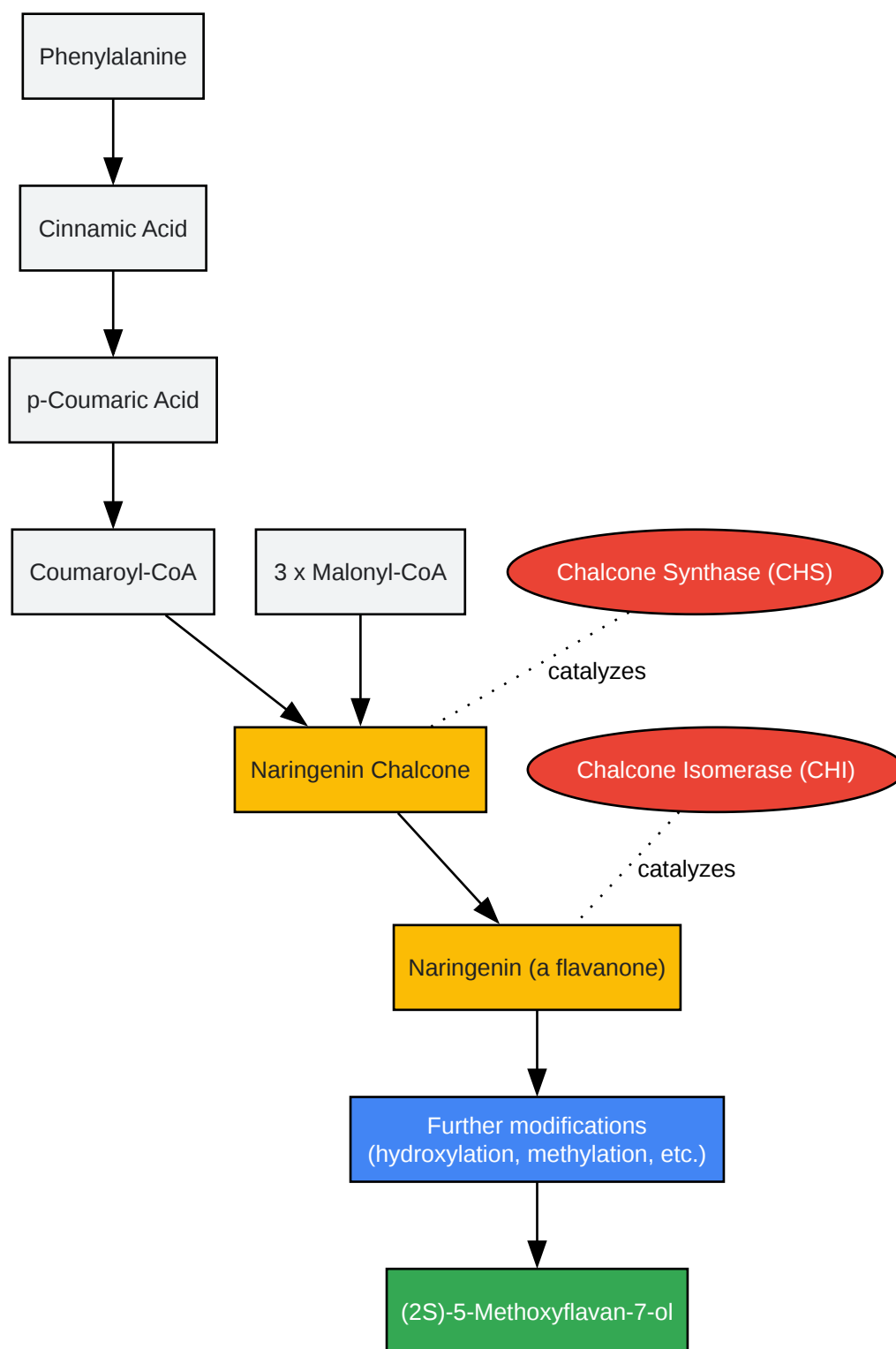


Figure 2: General Phenylpropanoid Pathway to Flavonoids

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References

- 1. ijsrtjournal.com [ijsrtjournal.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.eu [file.medchemexpress.eu]
- 4. CNP0220211.1 - COCONUT [coconut.naturalproducts.net]
- 5. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
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